

cobalt molybdate chemical formula and CAS number

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Compound of Interest

Compound Name: Cobalt molybdate

Cat. No.: B081206

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An In-depth Technical Guide to **Cobalt Molybdate**

Core Chemical Identifiers

Cobalt(II) molybdate is an inorganic compound with the chemical formula CoMoO_4 .^{[1][2][3]} It is also known by other names including cobaltous molybdate, cobalt molybdenum oxide, and molybdic acid cobalt(II) salt.^{[2][4][5]} The compound is registered under the CAS Number 13762-14-6.^{[2][3][6]}

Physicochemical Properties

Cobalt molybdate is typically a green powder or crystalline solid.^{[1][3][6]} It is a key material in various industrial and research applications due to its catalytic, magnetic, and electrochemical properties.^{[7][8]} A summary of its key quantitative properties is presented below.

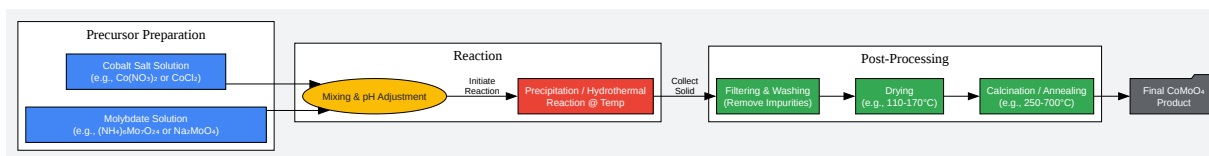
Property	Value	Source(s)
Molecular Formula	CoMoO ₄	[2][3][6][9]
Molecular Weight	218.87 g/mol	[3][6][9]
Appearance	Green powder, needle-like crystals	[1][3][4][6]
Density	4.7 g/cm ³ at 20°C	[1][3]
Melting Point	1040 °C	[1][3]
Water Solubility	508 mg/L at 20°C	[3]
Crystal Structure	Can exist in α-CoMoO ₄ and β-CoMoO ₄ phases (monoclinic)	[8][10]

Synthesis Methodologies and Experimental Protocols

Cobalt molybdate can be synthesized through various methods, including co-precipitation, hydrothermal synthesis, and solid-state reactions.[10][11] The choice of method influences the material's properties, such as crystal phase, particle size, and surface area.[11][12]

Logical Workflow for Cobalt Molybdate Synthesis

The general process for synthesizing **cobalt molybdate**, particularly via precipitation or hydrothermal methods, follows a logical sequence from precursor selection to final material characterization.



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Caption: General workflow for the synthesis of **cobalt molybdate**.

Experimental Protocol 1: Co-Precipitation and Calcination

This method, adapted from procedures for preparing **cobalt molybdate** catalysts, involves precipitating a precursor from aqueous solutions followed by thermal treatment.^[13]

- **Solution Preparation:** Prepare an aqueous solution of a cobalt salt (e.g., cobalt nitrate, $\text{Co}(\text{NO}_3)_2$) and a separate aqueous solution of a molybdenum compound (e.g., ammonium heptamolybdate, $(\text{NH}_4)_6\text{Mo}_7\text{O}_{24}$).
- **Precipitation:** Combine the two solutions at a controlled temperature (e.g., 60°C). Adjust the pH of the combined solution to a value between 3.8 and 6.0 using ammonia to induce precipitation of the **cobalt molybdate** precursor.^[13]
- **Filtration and Washing:** Filter the resulting precipitate from the solution. Wash the collected solid thoroughly with deionized water to remove residual ions.
- **Drying:** Dry the washed precipitate in an oven at a temperature between 110°C and 170°C .^[13]
- **Calcination:** Heat the dried powder to a temperature between 250°C and 550°C for several hours. This step converts the precursor into the crystalline CoMoO_4 phase. For catalyst applications, the material may be shaped and then sintered at a higher temperature (500 - 700°C).^[13]

Experimental Protocol 2: Hydrothermal Synthesis

Hydrothermal methods are widely used to produce nanostructured **cobalt molybdate** with controlled morphology.^{[11][12]}

- **Precursor Solution:** Dissolve a cobalt source (e.g., cobalt acetate) and a molybdenum source (e.g., sodium molybdate) in deionized water. A precursor such as urea is often added, which acts as a precipitating agent upon decomposition at elevated temperatures.^[11]

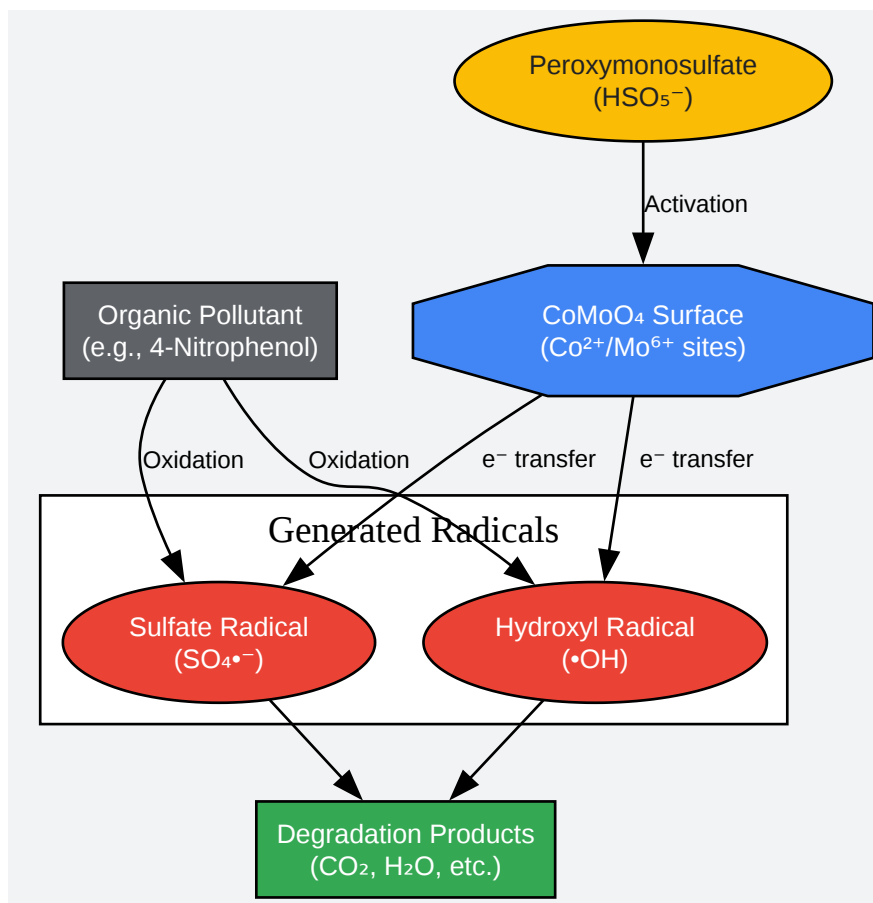
- **Hydrothermal Reaction:** Transfer the precursor solution into a Teflon-lined stainless-steel autoclave. Seal the autoclave and heat it to a temperature of around 220°C for 24-48 hours.
[11]
- **Cooling and Collection:** Allow the autoclave to cool down to room temperature naturally.
- **Washing and Drying:** Collect the resulting solid product by centrifugation or filtration. Wash it multiple times with deionized water and ethanol to remove any unreacted precursors and byproducts.
- **Final Product:** Dry the final product in an oven, typically at a temperature around 60-80°C. This method can yield nanostructures like nanorods, which have high surface area.[11]

Key Applications in Research and Development

Cobalt molybdate is a versatile material with significant applications in catalysis and growing interest in materials science and biomedicine.

Catalysis

The primary application of **cobalt molybdate** is as a catalyst. It is particularly effective in oxidation reactions. One key area of research is its use in advanced oxidation processes for environmental remediation.[14] For example, CoMoO_4 can activate peroxymonosulfate (PMS) to generate highly reactive sulfate ($\text{SO}_4^{\bullet-}$) and hydroxyl ($\bullet\text{OH}$) radicals, which can efficiently degrade persistent organic pollutants like 4-nitrophenol.[14] It has also been studied for its performance in aerobic oxidative desulfurization of fuels.[15]



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Caption: Catalytic activation of PMS by CoMoO₄ for pollutant degradation.

Energy Storage

The nanostructured forms of **cobalt molybdate**, such as nanorods and nanowires, exhibit excellent electrochemical properties, making them promising electrode materials for supercapacitors.[11][12] These materials show high specific capacitance and good cycling stability, which are critical for high-performance energy storage devices.[11][16]

Biomedical and Antimicrobial Applications

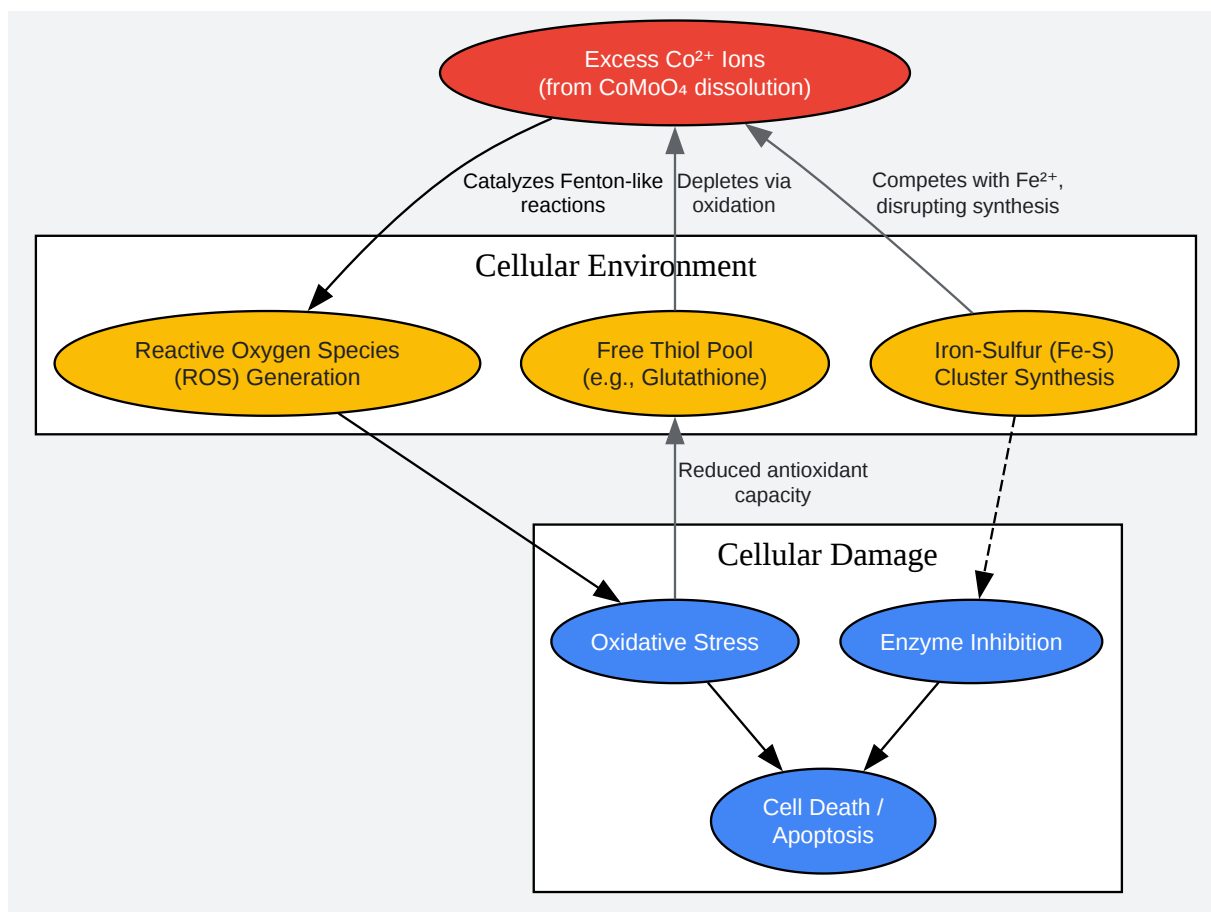
There is emerging research into the biological activities of **cobalt molybdate**. Studies have investigated its potential as an antimicrobial agent.[7][17] Hydrated **cobalt molybdate** (CoMoO₄·nH₂O) has demonstrated bactericidal performance against strains like *Staphylococcus aureus* and *Escherichia coli*. [7][17] This suggests potential applications in coatings for surfaces prone to microbial contamination.[17] However, some studies indicate

that doping with other metals, like copper, can alter this activity.[7][18] Additionally, some molybdenum complexes have been shown to have high in vitro cytotoxicity against human cancer cell lines, pointing to a complex biological profile that requires further investigation for any therapeutic development.[19]

Toxicology and Safety for Drug Development

When considering any material for applications that may involve biological contact, a thorough understanding of its toxicity is critical.

- **Component Toxicity:** The toxicity of **cobalt molybdate** is related to its components. Cobalt is an essential element as part of vitamin B12, but excess exposure to inorganic cobalt can be toxic.[5][20] Chronic ingestion may lead to cardiac and thyroid issues, while inhalation can cause respiratory irritation.[20][21] Molybdenum poisoning in animal studies has been linked to weight loss, anemia, and bone abnormalities.[21]
- **Compound-Specific Hazards:** **Cobalt molybdate** is classified as toxic if swallowed and may cause allergic skin reactions, serious eye irritation, and respiratory irritation.[21][22] It is also suspected of causing cancer.[21]
- **Mechanism of Toxicity:** The toxicity of cobalt is believed to involve oxidant-based processes and the generation of free radicals, which can lead to cellular damage.[5] This mechanism is a critical consideration in drug development, as it can be a source of both therapeutic effect (in cytotoxic agents) and adverse side effects.



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Caption: Proposed toxicity pathway for excess cobalt ions in a cell.

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